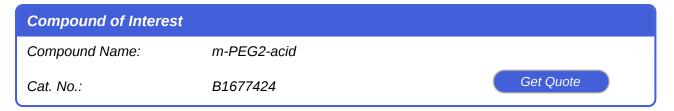


safety and handling guidelines for m-PEG2-acid

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Safety and Handling of m-PEG2-acid

This guide provides comprehensive safety and handling information for **m-PEG2-acid** (CAS: 149577-05-9) intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personal safety and maintaining experimental integrity in the laboratory.

Physicochemical and Structural Data

m-PEG2-acid, also known as 3-(2-methoxyethoxy)propanoic acid, is a hydrophilic PEG linker featuring a terminal carboxylic acid and a methoxy group.[1][2] The carboxylic acid can be reacted with primary amines to form stable amide bonds, making it a versatile tool in bioconjugation and for creating PROTACs.[1][2][3] The PEG spacer enhances the solubility of conjugated molecules in aqueous media.[2][3]

Table 1: Physical and Chemical Properties of m-PEG2-acid



Property	Value	References
CAS Number	149577-05-9	[2][3][4]
Molecular Formula	C6H12O4	[2][3][4]
Molecular Weight	148.16 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[5]
Purity	>96% - 98%	[2][3][4]
Boiling Point	244.2 ± 20.0 °C (Predicted)	[5]
Density	1.098 ± 0.06 g/cm ³ (Predicted)	[5]

 $| pKa | 4.28 \pm 0.10 (Predicted) | [5] |$

Hazard Identification and Toxicology

Based on GHS classifications, **m-PEG2-acid** is considered an irritant to the skin and respiratory tract and can cause serious eye damage.[5] It is crucial to handle this chemical with appropriate precautions.

Table 2: GHS Hazard Classification for m-PEG2-acid



Code	Hazard Statement	Hazard Class	Category	Signal Word
H315	Causes skin irritation	Skin corrosion/irrita tion	2	Warning
H318	Causes serious eye damage	Serious eye damage/eye irritation	1	Danger
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation	3	Warning

Data sourced from ChemicalBook.[5]

No components of similar products are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[6]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **m-PEG2-acid**. The following PPE is recommended to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment (PPE)



Protection Type	Required Equipment	Specifications and Rationale	
Eye/Face Protection	Safety goggles with side- shields	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and serious eye damage.[5][6] [7]	
Hand Protection	Chemical-resistant disposable nitrile, neoprene, or butyl rubber gloves	Provides a barrier against skin contact and irritation.[7][8] Gloves should be inspected before use and changed immediately if contaminated.[7] [9]	
Body Protection	Laboratory coat	Should be worn and kept fastened to protect skin and clothing from accidental spills. [7][9]	

| Respiratory Protection | Use in a well-ventilated area or a certified chemical fume hood | Essential to prevent inhalation of vapors or aerosols and avoid respiratory tract irritation.[6][7] [9] |

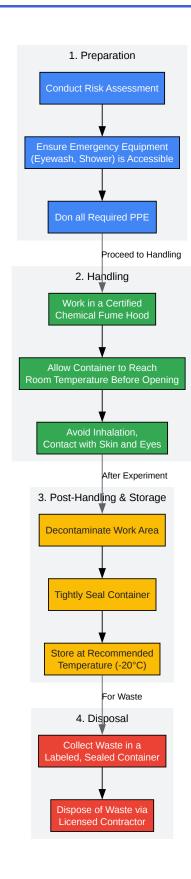
Experimental Protocols and Handling Procedures

A systematic approach to handling **m-PEG2-acid** is crucial for both safety and experimental success.

General Handling Workflow

The following diagram outlines the standard workflow for safely handling **m-PEG2-acid** in a laboratory setting.





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Caption: General workflow for handling m-PEG2-acid.



Step-by-Step Handling Protocol

- Preparation: Before handling, conduct a thorough risk assessment for the planned experiment.[7] Ensure that a safety shower, eyewash station, and other emergency equipment are accessible.[7] Don all required PPE as specified in Table 3.[9]
- Acclimatization: Allow the container of m-PEG2-acid to equilibrate to room temperature before opening to prevent condensation.
- Handling: Conduct all work within a certified chemical fume hood to prevent inhalation of vapors.[7][9] Avoid all direct contact with skin, eyes, and clothing.[6][7]
- Storage: After use, ensure the container is tightly sealed.[7] Store the compound at -20°C in a dry environment.[2][3]
- Decontamination: Thoroughly decontaminate the work area and any equipment after handling is complete.[9]
- Disposal: Collect contaminated items (e.g., gloves, pipette tips) in a sealed, labeled hazardous waste container.[7] Dispose of all chemical waste through a licensed waste disposal contractor in accordance with local regulations.[7]

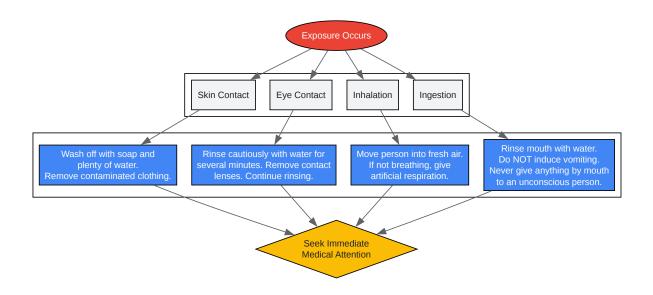
First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately. Medical attention should be sought for all exposure incidents.

First Aid Response Flowchart

The following diagram illustrates the immediate actions to take following an exposure event.





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Caption: First aid procedures for **m-PEG2-acid** exposure.

- Eye Contact: Immediately flush eyes with plenty of water for several minutes as a precaution, removing contact lenses if present and easy to do so.[5][9] Seek immediate medical attention as the substance can cause serious eye damage.[5]
- Skin Contact: Wash off with soap and plenty of water and remove any contaminated clothing.
 [9]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[9]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[6][9]

Accidental Release Measures



In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area and ensure adequate ventilation.
 [6][10] Avoid breathing vapors and wear full personal protective equipment.[6][10]
- Environmental Precautions: Prevent the chemical from entering drains or water courses.[6] [10]
- Containment and Cleaning: Absorb the spill with an inert, liquid-binding material such as
 diatomite or universal binders.[6][10] Decontaminate the affected surfaces and equipment,
 and dispose of all contaminated material as hazardous waste according to regulations.[6][10]

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- To cite this document: BenchChem. [safety and handling guidelines for m-PEG2-acid].
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